

Ethyl 3-chloro-4-hydroxybenzoate: A Technical Safety and Toxicity Whitepaper

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Compound of Interest

Compound Name: *Ethyl 3-chloro-4-hydroxybenzoate*

Cat. No.: *B100976*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and toxicity data for **Ethyl 3-chloro-4-hydroxybenzoate** and its analogues. It is intended for informational purposes for a technical audience and should not be considered a comprehensive risk assessment. All laboratory work should be conducted in accordance with institutional and regulatory safety protocols.

Executive Summary

Ethyl 3-chloro-4-hydroxybenzoate is a chlorinated paraben analogue. While specific quantitative toxicological data for this compound is limited in publicly accessible literature, its hazard profile can be inferred from its GHS classification and by examining data from its close structural analogue, Ethylparaben. **Ethyl 3-chloro-4-hydroxybenzoate** is classified as a skin irritant, a serious eye irritant, and may cause respiratory irritation. This whitepaper provides a detailed overview of the available safety data, supplemented with toxicological information for Ethylparaben to offer a more complete, albeit comparative, safety profile. Standardized experimental protocols for key toxicological endpoints are also detailed to provide a framework for any future safety evaluations.

Hazard Identification and Classification

The primary safety information for **Ethyl 3-chloro-4-hydroxybenzoate** comes from its Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Class	GHS Classification	Source
Skin Corrosion/Irritation	Warning: Causes skin irritation (H315)	[1] [2]
Serious Eye Damage/Irritation	Warning: Causes serious eye irritation (H319)	[1] [2]
Specific Target Organ Toxicity (Single Exposure)	Warning: May cause respiratory irritation (H335)	[1] [2]
Acute Toxicity (Oral)	Warning: Harmful if swallowed (H302)	[3]

Toxicological Data Summary

Due to the scarcity of specific toxicological studies on **Ethyl 3-chloro-4-hydroxybenzoate**, data for its non-chlorinated analogue, Ethylparaben, is presented below as a surrogate for estimating its potential toxicological profile. It is crucial to note that the addition of a chlorine atom can significantly alter the toxicological properties of a compound.

Acute Toxicity of Ethylparaben

Test	Species	Route	LD50	Source
Acute Oral Toxicity	Rat	Oral	>3100 mg/kg bw	[4]
Acute Oral Toxicity	Mouse	Oral	3000 mg/kg	[5]
Acute Oral Toxicity	Guinea Pig	Oral	2.0 g/kg	[6]

Irritation and Sensitization of Parabens

Test	Species	Result	Source
Skin Irritation	Rabbit	Non-irritant to slightly irritating	[7][8]
Eye Irritation	Rabbit	Slightly irritating	[7]
Skin Sensitization	Human	Can cause sensitization when applied to damaged skin.	[9]

Genotoxicity of Ethylparaben

Test	System	Result	Source
Ames Test (Bacterial Reverse Mutation)	<i>S. typhimurium</i>	Non-mutagenic	[6]
Chromosomal Aberration Assay	Chinese Hamster Ovary Cells	Increased chromosomal aberrations	[6][10]

Reproductive and Developmental Toxicity of Parabens

Studies on various parabens, including ethylparaben, have generally not shown teratogenic effects, even at doses causing maternal toxicity.[10] However, some studies have raised concerns about the potential endocrine-disrupting effects of parabens, which may impact the male reproductive system.[11] A no-observed-adverse-effect level (NOAEL) of 1000 mg/kg bw/day has been established for methyl- and ethylparaben from repeated-dose toxicity studies. [12]

Standardized Experimental Protocols

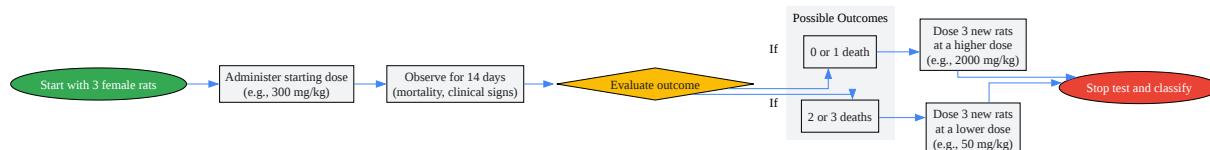
The following sections describe the methodologies for key toxicological experiments based on internationally recognized OECD (Organisation for Economic Co-operation and Development) guidelines. These protocols would be applicable for a comprehensive safety assessment of **Ethyl 3-chloro-4-hydroxybenzoate**.

Acute Oral Toxicity (OECD 423)

The Acute Toxic Class Method is used to estimate the acute oral toxicity of a substance.[3][13][14]

Methodology:

- Animal Model: Typically, rats of a single sex (usually females) are used.[3]
- Dosage: A stepwise procedure is employed using fixed doses (e.g., 5, 50, 300, 2000 mg/kg body weight).[15]
- Administration: The test substance is administered orally by gavage in a single dose.
- Observation: Animals are observed for mortality and clinical signs of toxicity for up to 14 days.[14]
- Endpoint: The test allows for the classification of the substance into a GHS toxicity category based on the observed mortality at different dose levels.[15]



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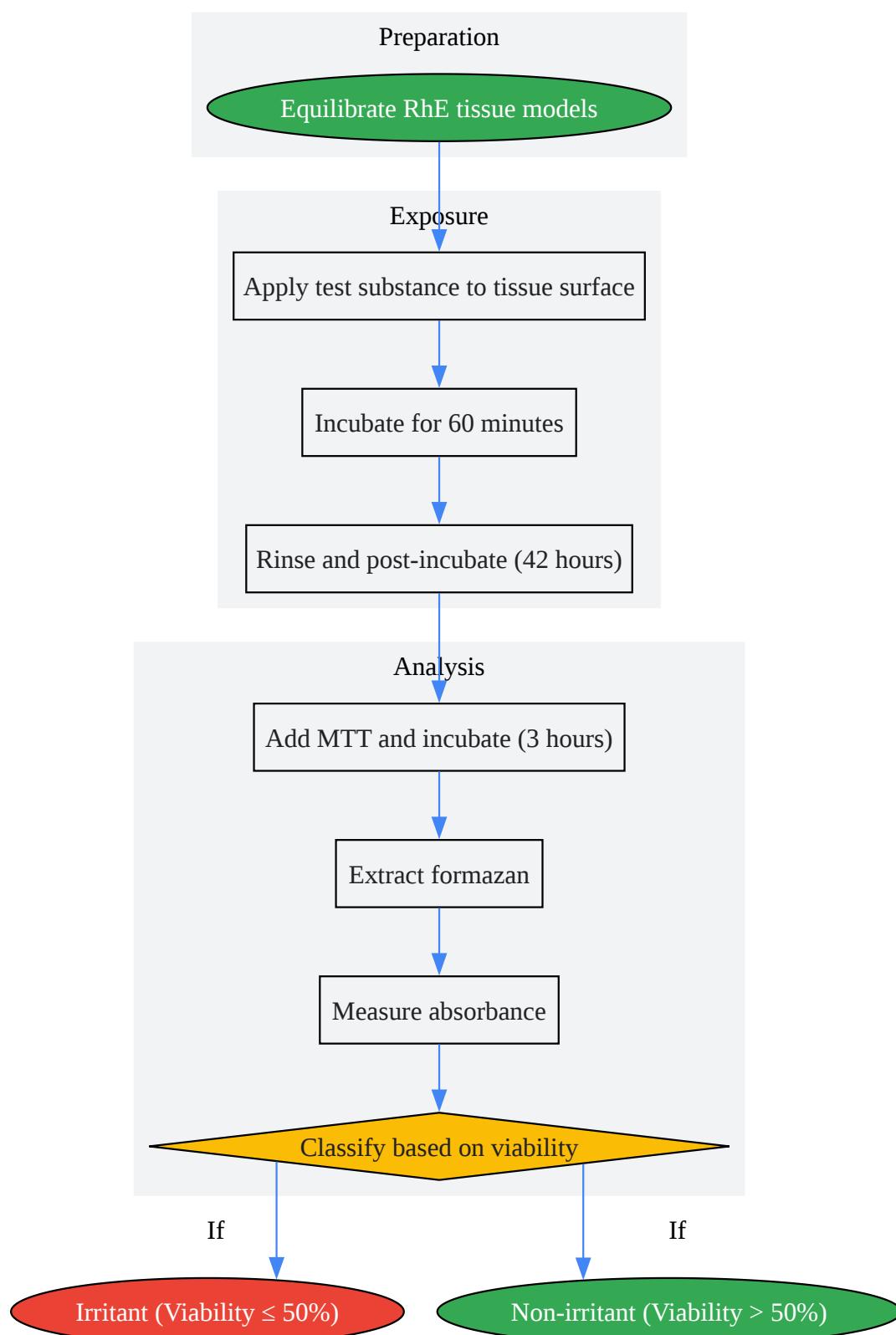
Acute Oral Toxicity (OECD 423) Workflow

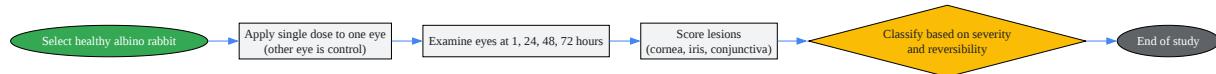
Skin Irritation (OECD 404 / 439)

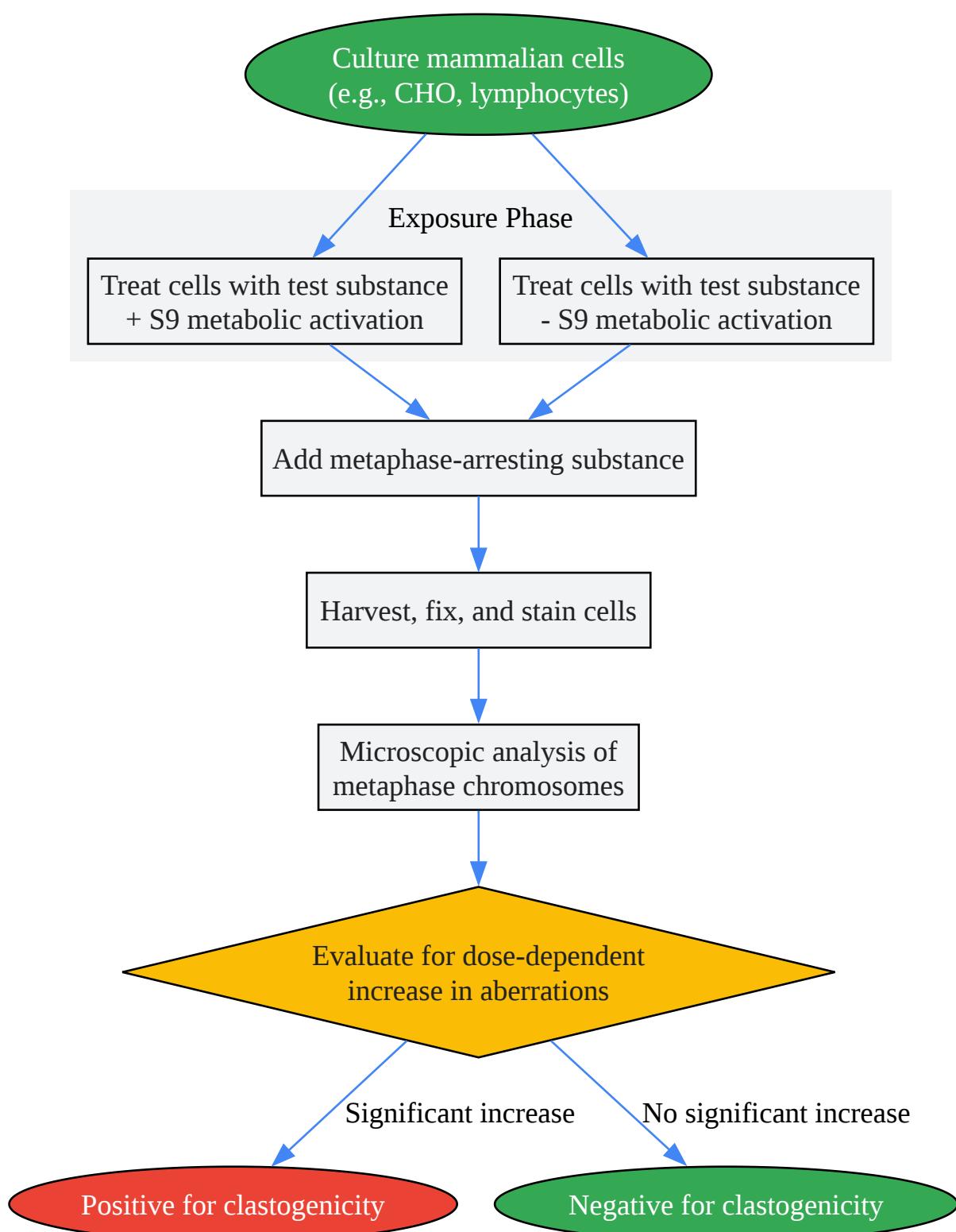
In vivo (OECD 404) and in vitro (OECD 439) methods are available to assess skin irritation potential.[9][16][17][18] The in vitro method using Reconstructed Human Epidermis (RhE) is preferred for animal welfare reasons.[16][19]

Methodology (OECD 439):

- Test System: A three-dimensional RhE model is used.[16]
- Application: The test substance is applied topically to the surface of the RhE tissue.[18]
- Exposure: The tissue is exposed for a defined period (e.g., 60 minutes).[18]
- Viability Assessment: After exposure and a post-incubation period, tissue viability is measured, typically using an MTT assay.[18]
- Endpoint: A reduction in cell viability below a certain threshold (e.g., $\leq 50\%$) indicates that the substance is an irritant.[18]





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